

# In-Depth Technical Guide: Hexamethylene Diisocyanate Isocyanurate Trimer (CAS 3779-63-3)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, safety information, and analytical methodologies for Hexamethylene Diisocyanate Isocyanurate Trimer (HDI Trimer), identified by CAS number 3779-63-3. This document is intended to serve as a key resource for professionals working with this compound in research and development.

## **Core Physical and Chemical Data**

Hexamethylene Diisocyanate Isocyanurate Trimer is a derivative of hexamethylene diisocyanate (HDI). Its structure, featuring a stable isocyanurate ring and multiple isocyanate functional groups, contributes to its utility in various industrial applications, particularly in the formulation of high-performance coatings, adhesives, and sealants due to its excellent resistance to chemicals, UV light, and weathering.[1]

Table 1: Physical and Chemical Properties of CAS 3779-63-3



Property	Value	Source
Molecular Formula	C24H36N6O6	[1]
Molecular Weight	504.58 g/mol	
Appearance	Clear, colorless to slightly yellow liquid or solid	[1]
NCO Content (theoretical)	25%	
Viscosity @ 25°C	1300-2200 mPa⋅s (for lower viscosity grades)	
Specific Gravity @ 25°C	1.12	
Flash Point (Setaflash)	196°C (385°F)	
Storage Temperature	2-8°C, under inert atmosphere	[2]

## **Toxicological and Safety Information**

HDI Trimer presents several health hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE). The primary routes of exposure are inhalation and skin contact.

Table 2: Summary of Toxicological and Safety Data for CAS 3779-63-3



Hazard	Description	GHS Classification	Precautionary Statements
Acute Inhalation Toxicity	Harmful if inhaled, may cause respiratory irritation.[3][4][5]	Acute Tox. 4 (Inhalation), STOT SE 3	P261, P271, P304+P340, P312
Skin Sensitization	May cause an allergic skin reaction.[3][4][5] Hexamethylene diisocyanate is a potent skin sensitizer.	Skin Sens. 1	P261, P272, P280, P302+P352, P333+P313
Eye Irritation	May cause serious eye irritation.[2]	Eye Irrit. 2A	P280, P305+P351+P338
Skin Irritation	Causes skin irritation. [2]	Skin Irrit. 2	P280, P302+P352, P332+P313
Aquatic Toxicity	Harmful to aquatic life with long lasting effects.[5]	Aquatic Chronic 3	P273

## **Experimental Protocols**

## **Determination of Isocyanate (NCO) Content by Titration**

The determination of the free NCO content is crucial for quality control and for calculating the proper stoichiometry in polyurethane formulations. The most common method is back-titration involving the reaction of the isocyanate with an excess of a standard solution of dinbutylamine, followed by titration of the unreacted amine with a standard acid solution.[6][7][8]

#### Materials and Reagents:

- Titrant: 0.5 mol/L or 1 mol/L Hydrochloric acid (HCl) standard solution[7][8]
- Reagent: Di-n-butylamine toluene solution (e.g., 130 g of di-n-butylamine in 1 L of dehydrated toluene)[8]
- Solvent: Dehydrated 2-propanol (isopropyl alcohol) or acetone[7][8]



- Sample: Hexamethylene Diisocyanate Isocyanurate Trimer (CAS 3779-63-3)
- Equipment:
  - Automatic titrator or manual titration setup with a burette
  - Glass and reference electrodes suitable for non-aqueous titration
  - 250 mL Erlenmeyer flasks with stoppers
  - Volumetric pipette (25 mL)
  - Analytical balance
  - Magnetic stirrer and stir bars

#### Procedure:

- Sample Preparation: Accurately weigh approximately 2 g of the HDI Trimer sample into a 250 mL Erlenmeyer flask.[8]
- Reaction with Amine: Using a volumetric pipette, add exactly 25 mL of the di-n-butylaminetoluene solution to the flask.[8]
- Reaction Incubation: Stopper the flask and gently stir the mixture using a magnetic stirrer for 15 minutes at room temperature to ensure the complete reaction of the isocyanate groups with the amine.[8]
- Dilution: Add 150 mL of 2-propanol to the flask to dissolve the resulting urea and prepare the solution for titration.[8]
- Titration: Immerse the electrode(s) into the solution and titrate with the standardized hydrochloric acid solution until the endpoint is reached. The endpoint can be determined potentiometrically.
- Blank Determination: Perform a blank titration by following the same procedure (steps 2-5) but without adding the HDI Trimer sample. This is crucial to determine the initial amount of amine in the reagent.[8]



#### Calculation:

The NCO content (%) is calculated using the following formula:

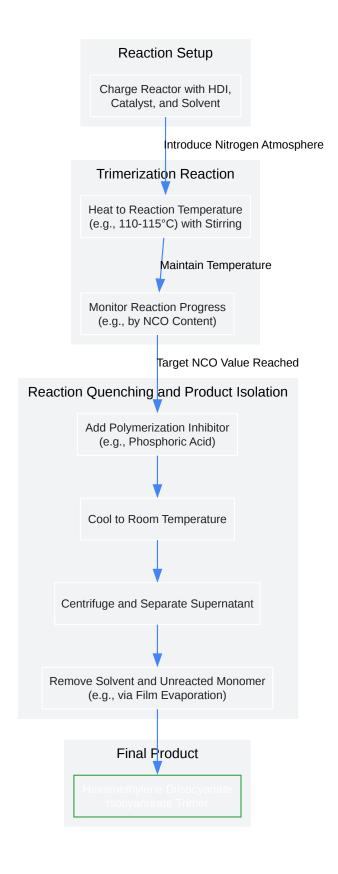
#### Where:

- V\_blank = Volume of HCl solution used for the blank titration (mL)
- V\_sample = Volume of HCl solution used for the sample titration (mL)
- N HCl = Normality of the HCl standard solution (mol/L)
- 42.02 = Molecular weight of the NCO group (g/mol)
- W\_sample = Weight of the sample (g)

## Mandatory Visualizations Synthesis Workflow of Hexamethylene Diisocyanate Isocyanurate Trimer

The following diagram illustrates a general workflow for the synthesis of HDI Trimer, which involves the cyclotrimerization of hexamethylene diisocyanate (HDI) monomer.[9]





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Caption: General synthesis workflow for Hexamethylene Diisocyanate Isocyanurate Trimer.



### **Experimental Workflow for NCO Content Determination**

The diagram below outlines the key steps in the experimental procedure for determining the NCO content of HDI Trimer.





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Caption: Experimental workflow for determining the NCO content of HDI Trimer.

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